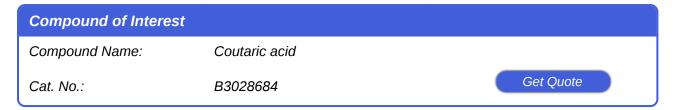


What is the chemical structure of Coutaric acid?

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An In-depth Technical Guide to Coutaric Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Coutaric acid, a member of the hydroxycinnamoyltartaric acids, is a phenolic compound naturally present in grapes and wine.[1] It is the ester formed from p-coumaric acid and tartaric acid. As a derivative of p-coumaric acid, a compound with known biological activities, coutaric acid is of interest to researchers in the fields of food chemistry, nutrition, and pharmacology. This technical guide provides a comprehensive overview of the chemical structure, properties, and analysis of coutaric acid. Due to a notable gap in the scientific literature regarding the specific biological activities and detailed synthesis of coutaric acid, this guide also presents extensive information on its precursor, p-coumaric acid, to provide a foundational context for future research.

Chemical Structure and Properties

Coutaric acid exists as trans- and cis-isomers, with the trans-isomer being the more stable and common form. The chemical identity of trans-**coutaric acid** is well-established.

Table 2.1: Chemical Identifiers for trans-Coutaric Acid



Identifier	Value
IUPAC Name	(2R,3R)-2-hydroxy-3-[(E)-3-(4-hydroxyphenyl)prop-2-enoyl]oxybutanedioic acid
Chemical Formula	C13H12O8
Molecular Weight	296.23 g/mol
CAS Number	27174-07-8
SMILES	C1=CC(=CC=C1/C=C/C(=O)OINVALID-LINK O)O">C@HC(=O)O)O
InChI	InChI=1S/C13H12O8/c14-8-4-1-7(2-5-8)3-6-9(15)21-11(13(19)20)10(16)12(17)18/h1-6,10-11,14,16H,(H,17,18)(H,19,20)/b6-3+/t10-,11-/m1/s1
InChlKey	INYJZRKTYXTZHP-NNPIPJJVSA-N

Experimental Protocols

Detailed, validated protocols for the synthesis and isolation of **coutaric acid** are not extensively documented in readily available literature. However, based on established chemical principles and related methodologies, the following sections provide proposed and generalized experimental procedures.

Proposed Synthesis of Coutaric Acid

The synthesis of **coutaric acid** involves the esterification of p-coumaric acid with tartaric acid. This can be approached through chemical or enzymatic methods. An enzymatic approach is presented here as it offers high specificity and milder reaction conditions.

3.1.1 Enzymatic Esterification using Lipase

This protocol is a generalized procedure based on the known application of lipases for the synthesis of phenolic esters.[2][3][4]

Materials:

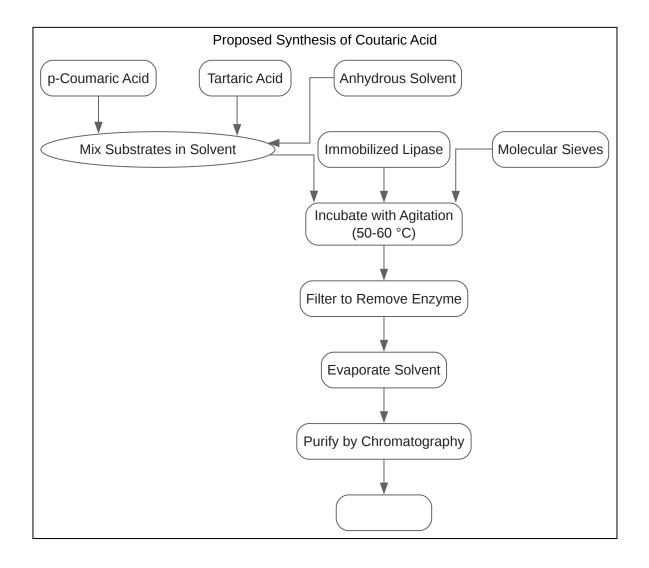


- o trans-p-Coumaric acid
- L-(+)-Tartaric acid
- Immobilized lipase (e.g., Novozym 435, Candida antarctica lipase B)
- Anhydrous organic solvent (e.g., 2-methyl-2-butanol or a mixture of hexane and 2butanone)
- Molecular sieves (3Å or 4Å)

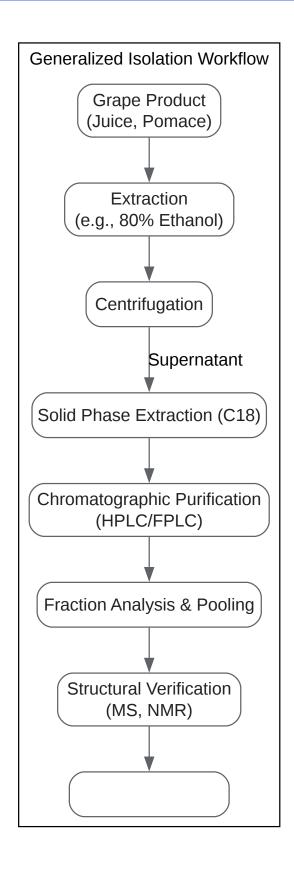
Procedure:

- Dissolve equimolar amounts of p-coumaric acid and L-(+)-tartaric acid in the chosen anhydrous organic solvent in a sealed reaction vessel.
- Add molecular sieves to the mixture to remove water that will be formed during the reaction, which helps to drive the equilibrium towards ester formation.
- Add the immobilized lipase to the reaction mixture. The enzyme loading is typically between 10-20% (w/w) of the total substrate weight.
- Incubate the reaction mixture at a controlled temperature (e.g., 50-60 °C) with constant agitation.
- Monitor the progress of the reaction by taking aliquots at regular intervals and analyzing them by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Once the reaction has reached completion or equilibrium, filter off the immobilized enzyme for reuse.
- Evaporate the solvent under reduced pressure.
- Purify the resulting coutaric acid from the crude product using column chromatography on silica gel or by preparative HPLC.

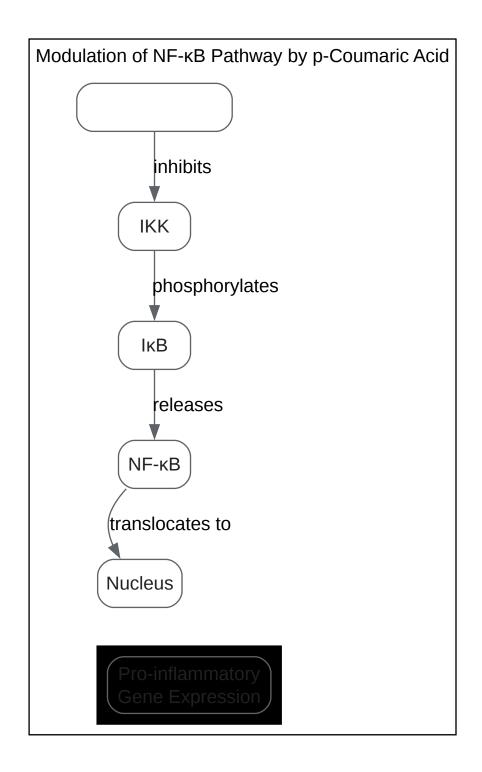




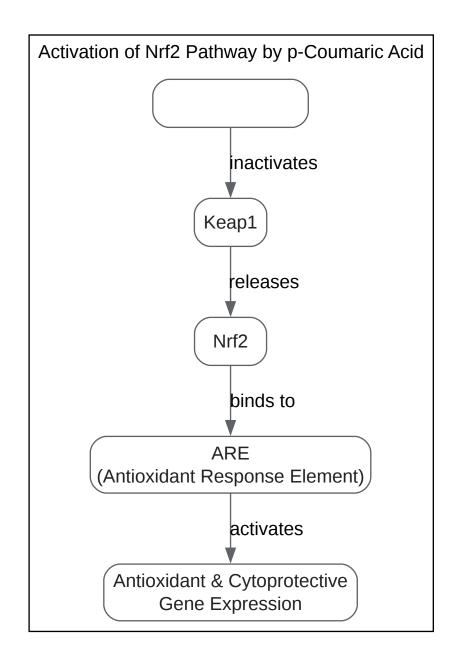












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